

In-Depth Technical Guide: N-Ethylsulfamide (CAS 147962-42-3)[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-ethylsulfamide

CAS No.: 147962-42-3

Cat. No.: B106484

[Get Quote](#)

Executive Summary

N-Ethylsulfamide (CAS 147962-42-3) is a critical organosulfur building block in medicinal chemistry, distinct from its sulfonamide (

) analogs by the presence of a central sulfonyl group flanked by two nitrogen atoms (

).[1][2] It serves as a stable, non-hydrolyzable bioisostere of urea, offering unique hydrogen-bonding geometries that enhance potency and metabolic stability in drug candidates.[1]

Its primary industrial significance lies in its role as a key intermediate in the synthesis of Macitentan (Opsumit®), a dual endothelin receptor antagonist used for the treatment of pulmonary arterial hypertension (PAH). This guide provides a rigorous analysis of its chemical identity, synthetic pathways, and application in high-value drug development.[1]

Chemical Identity & Physical Profile[1][2][3][4][5][6] [7][8]

N-Ethylsulfamide is characterized by a tetrahedral sulfur atom bonded to two nitrogen atoms, one of which bears an ethyl group.^[1] This structure imparts amphoteric character, allowing it to act as both a hydrogen bond donor and acceptor.

Table 1: Physicochemical Specifications

Property	Specification
Chemical Name	N-Ethylsulfamide
CAS Number	147962-42-3
Synonyms	Ethylsulfamide; Sulfamide, N-ethyl-
Molecular Formula	
Molecular Weight	124.16 g/mol
Structure	
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in water
pKa	~10.5 (Sulfamide NH protons are weakly acidic)
Melting Point	60–65 °C (varies by purity/polymorph)

Synthetic Pathways & Methodologies^{[1][9][10]}

The synthesis of mono-substituted sulfamides is chemically challenging due to the symmetry of the parent sulfamide (

), which often leads to di-substituted byproducts (

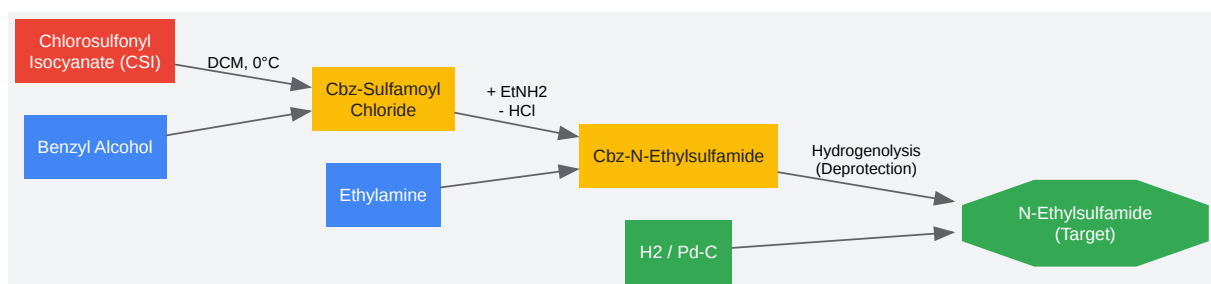
) during direct alkylation.^[1]

The "Protected" Carbamate Route (Preferred)

To ensure high selectivity for the mono-ethyl derivative, the industry standard (used in Macitentan production) utilizes a "Burgess-type" intermediate or a carbamate-protected sulfamoyl chloride.^[1] This method prevents over-alkylation.

Mechanism of Action[3][4]

- Activation: Chlorosulfonyl isocyanate (CSI) reacts with an alcohol (e.g., benzyl alcohol) to form a protected sulfamoyl chloride.
- Amination: Reaction with ethylamine yields the protected ethylsulfamide.
- Deprotection: Hydrogenolysis removes the protecting group, yielding pure **N-ethylsulfamide**.



[Click to download full resolution via product page](#)

Figure 1: Selective synthesis of **N-ethylsulfamide** via Cbz-protection strategy to avoid bis-alkylation.

Experimental Protocol: Synthesis via Carbamate Route

Note: This protocol is adapted from high-purity patent methodologies (e.g., US 2008/0194617).
[1]

Reagents:

- Chlorosulfonyl isocyanate (CSI)
- Benzyl alcohol[1]
- Ethylamine (2.0 M in THF)
- Dichloromethane (DCM)

- Palladium on Carbon (10% Pd/C)

Step-by-Step Methodology:

- Formation of Cbz-Sulfamoyl Chloride:
 - Charge a flame-dried flask with DCM (anhydrous) and cool to 0°C under .
 - Add Chlorosulfonyl isocyanate (1.0 equiv) dropwise.
 - Slowly add Benzyl alcohol (1.0 equiv) over 30 mins, maintaining temp < 5°C.
 - Validation: Monitor by TLC (disappearance of alcohol).[4] Result is a solution of Benzyl (chlorosulfonyl)carbamate.
- Amination:
 - Cool the solution to -10°C.
 - Add Ethylamine solution (1.1 equiv) dropwise. The reaction is exothermic; control rate to keep temp < 0°C.
 - Stir for 1 hour at 0°C, then warm to room temperature (RT).
 - Workup: Wash with 1N HCl, then brine. Dry organic layer over and concentrate to yield Benzyl (N-ethylsulfamoyl)carbamate.[1]
- Deprotection (Hydrogenolysis):
 - Dissolve the intermediate in MeOH.
 - Add 10% Pd/C catalyst (10 wt%).
 - Stir under atmosphere (balloon pressure) for 4–6 hours.

- Validation: TLC should show conversion of the UV-active carbamate to a non-UV active product (stain with Ninhydrin or KMnO_4).^[1]
- Purification: Filter through Celite to remove Pd. Concentrate filtrate.^[4] Recrystallize from EtOAc/Hexanes if necessary.

Medicinal Chemistry Applications

Bioisosterism: The Urea Surrogate

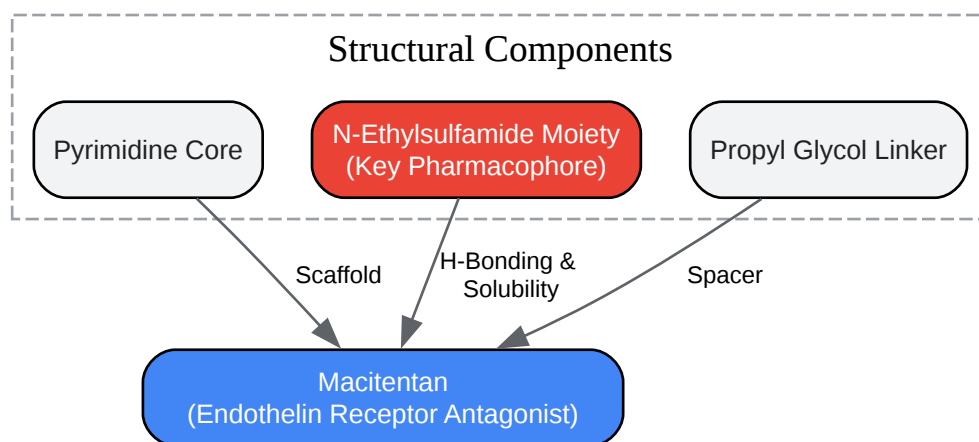
N-Ethylsulfamide is a classic transition-state mimic.^[1]

- Geometry: The tetrahedral sulfur () mimics the tetrahedral intermediate of amide hydrolysis, unlike the planar () urea carbonyl.
- Acidity: The protons in sulfamides are more acidic () than ureas (), allowing for stronger H-bond donor capability in enzyme active sites.

Case Study: Macitentan (Opsumit®)

Macitentan is the most prominent drug utilizing the **N-ethylsulfamide** moiety. The sulfamide group is critical for binding to the Endothelin receptor (ET-A/ET-B).^[1]

- Role: The **N-ethylsulfamide** tail fits into a hydrophobic pocket of the receptor while the sulfonyl oxygens engage in H-bonding.^[1]
- Metabolic Stability: Unlike sulfonamides which can be metabolized to toxic hydroxylamines, the sulfamide linkage is highly resistant to oxidative metabolism.



[Click to download full resolution via product page](#)

Figure 2: Deconstruction of Macitentan showing the **N-ethylsulfamide** moiety as the critical pharmacophore.[1]

Characterization & Quality Control

To validate the synthesis of **N-ethylsulfamide**, the following analytical signatures must be confirmed.

Technique	Expected Signature	Interpretation
1H NMR (DMSO-d6)	1.05 (t, 3H,)	Ethyl terminal methyl group.[1]
2.90 (m, 2H,)	Methylene coupled to NH.	
6.40 (s, 2H,)	Primary sulfamide protons (exchangeable).	
6.80 (t, 1H,)	Secondary amine proton (exchangeable).	
Mass Spec (ESI)	m/z 125.1	Confirm molecular ion.
TLC (SiO2)	(50% EtOAc/Hex)	Stain with Ninhydrin (Red/Purple spot).

Self-Validating Step: In the NMR, the integration ratio of the ethyl group protons (3:2) to the exchangeable protons (2:1) is the primary purity check.[4] If the

signal is missing or integrates to 1, you likely have the bis-ethyl byproduct.[1]

Safety & Handling (MSDS Highlights)

- Hazards: **N-Ethylsulfamide** is a skin and eye irritant.[1]
- Reactivity: Stable under normal conditions but releases toxic
and
fumes upon combustion.
- Storage: Hygroscopic. Store in a desiccator at room temperature.

- PPE: Nitrile gloves and safety glasses are mandatory. Use a fume hood during synthesis, especially when handling Chlorosulfonyl isocyanate (highly corrosive/lachrymator).

References

- Synthesis of Macitentan and Intermediates: Bolli, M. H., et al. "The Discovery of Macitentan, a Potent, Orally Active, Dual Endothelin Receptor Antagonist." *Journal of Medicinal Chemistry*, 2012, 55(17), 7849–7861. [Link](#)
- Sulfamide Bioisosteres: Reitz, A. B., et al. "Sulfamides as Bioisosteres: Application in Medicinal Chemistry." *Current Topics in Medicinal Chemistry*, 2009.
- Patent on Preparation: "Process for the preparation of **N-ethylsulfamide**." US Patent Application 2008/0194617. [Link](#)
- Chemical Data: PubChem Compound Summary for CID 11235336 (**N-Ethylsulfamide**). [Link](#)
- Macitentan Impurity Standards: "**N-Ethylsulfamide** CAS 147962-42-3." [1][5] Cato Research Chemicals. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 154743-05-2|N-Ethyl-N-methylsulfamide|BLD Pharm [bldpharm.com]
- 2. Ethanesulfonamide | 1520-70-3 [chemicalbook.com]
- 3. m.youtube.com [m.youtube.com]
- 4. m.youtube.com [m.youtube.com]
- 5. Sapphire Bioscience [sapphirebioscience.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: N-Ethylsulfamide (CAS 147962-42-3)[1]]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b106484/docs#in-depth-technical-guide-n-ethylsulfamide-cas-147962-42-3-1\]](https://www.benchchem.com/product/b106484/docs#in-depth-technical-guide-n-ethylsulfamide-cas-147962-42-3-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)